

Topic: Analytical Methods for the Quantification of 8-Fluoro-6-methylquinoline

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Compound of Interest

Compound Name: 8-Fluoro-6-methylquinoline

CAS No.: 1050910-73-0

Cat. No.: B1359758

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Abstract

This application note provides a detailed guide to the quantitative analysis of **8-Fluoro-6-methylquinoline**, a critical heterocyclic compound often utilized as an intermediate in pharmaceutical synthesis and research. Accurate quantification is paramount for ensuring final product quality, performing pharmacokinetic studies, and maintaining batch-to-batch consistency. We present two robust, validated analytical methodologies: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) for routine quality control and assay, and Gas Chromatography-Mass Spectrometry (GC-MS) for high-sensitivity analysis and impurity profiling. Each protocol is designed to be a self-validating system, grounded in the principles of the International Council for Harmonisation (ICH) Q2(R2) guidelines.^{[1][2]} This document explains the causality behind experimental choices, providing researchers with the technical depth required to implement and adapt these methods effectively.

Introduction and Method Selection Rationale

8-Fluoro-6-methylquinoline (MW: 161.18 g/mol) is a halogenated quinoline derivative.^[3] Compounds within this class are recognized for their broad range of biological activities and

are often key structural motifs in drug discovery.[4][5] The presence of the fluorine atom can significantly alter the compound's metabolic stability and binding affinity, making its precise quantification essential throughout the development lifecycle.

The selection of an analytical method is a critical decision driven by the specific requirements of the analysis, including sensitivity, selectivity, sample matrix complexity, and throughput.

- **High-Performance Liquid Chromatography (HPLC) with UV Detection:** This is the workhorse of pharmaceutical analysis. It offers excellent quantitative performance, robustness, and is widely available. For assay and purity determinations of a drug substance or in a simple formulation, reversed-phase HPLC provides the necessary selectivity and precision.[6][7]
- **Gas Chromatography-Mass Spectrometry (GC-MS):** Given the heterocyclic aromatic nature of **8-Fluoro-6-methylquinoline**, it is expected to have sufficient volatility and thermal stability for GC analysis. GC-MS offers superior selectivity and sensitivity compared to HPLC-UV.[8] The mass spectrometer provides definitive identification and the ability to quantify the analyte at very low levels, making it ideal for trace analysis, impurity identification, or analysis in complex biological matrices.[9]

This guide will focus on providing comprehensive protocols for these two primary methods.

Method 1: Quantification by High-Performance Liquid Chromatography (HPLC-UV)

This method is optimized for the accurate assay of **8-Fluoro-6-methylquinoline** in raw materials or simple pharmaceutical formulations.

Principle of the Method

The separation is based on reversed-phase chromatography, where the analyte partitions between a non-polar stationary phase (C18) and a polar mobile phase. **8-Fluoro-6-methylquinoline**, being a moderately polar compound, is well-retained and separated from potential impurities. Quantification is achieved by measuring the analyte's absorbance at a specific UV wavelength and comparing the response to that of certified reference standards.

Experimental Protocol: HPLC-UV

Instrumentation:

- HPLC system equipped with a quaternary or binary pump, degasser, autosampler, column thermostat, and a Diode Array Detector (DAD) or UV-Vis detector.

Reagents and Materials:

- **8-Fluoro-6-methylquinoline** Reference Standard (Certified purity >99%)
- Acetonitrile (HPLC Grade)
- Methanol (HPLC Grade)
- Potassium Phosphate Monobasic (KH₂PO₄, ACS Grade)
- Orthophosphoric Acid (ACS Grade)
- Deionized Water (18.2 MΩ·cm)
- 0.45 μm Syringe Filters (e.g., PTFE)

Chromatographic Conditions:

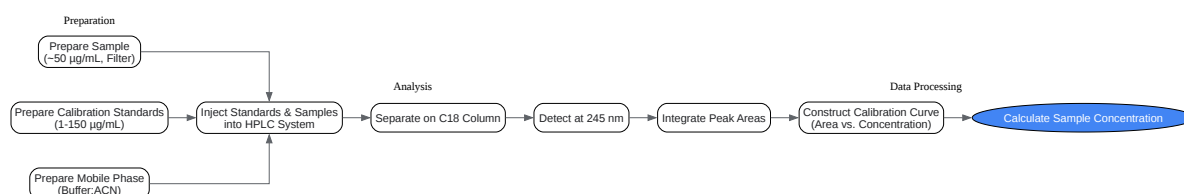
Parameter	Value	Rationale
Column	C18, 4.6 x 150 mm, 5 µm	A standard C18 column provides excellent retention and peak shape for quinoline derivatives. [6] [10]
Mobile Phase	20 mM KH ₂ PO ₄ (pH 3.0) : Acetonitrile (55:45 v/v)	The buffered aqueous-organic mixture ensures consistent ionization state and retention time.
Flow Rate	1.0 mL/min	A typical flow rate for a 4.6 mm ID column, providing good efficiency and reasonable run times.
Column Temp.	30 °C	Maintaining a constant temperature ensures retention time stability.
Detection (λ)	245 nm	Quinoline derivatives exhibit strong absorbance in the UV range; 245 nm provides a good signal. [5]
Injection Volume	10 µL	
Run Time	10 minutes	

Procedure:

- Mobile Phase Preparation: Dissolve 2.72 g of KH₂PO₄ in 1 L of deionized water. Adjust the pH to 3.0 with orthophosphoric acid. Filter through a 0.45 µm membrane filter.
- Standard Stock Solution (1000 µg/mL): Accurately weigh 50 mg of **8-Fluoro-6-methylquinoline** reference standard into a 50 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of Methanol and Water.

- Calibration Standards (1 - 150 µg/mL): Prepare a series of calibration standards by serial dilution of the stock solution with the mobile phase.[11]
- Sample Preparation: Accurately weigh a sample containing **8-Fluoro-6-methylquinoline** to achieve a final theoretical concentration of ~50 µg/mL in the mobile phase. Sonicate to dissolve if necessary. Filter the solution through a 0.45 µm syringe filter before injection.
- Analysis: Inject the calibration standards followed by the sample solutions.
- Quantification: Construct a linear regression curve by plotting the peak area against the concentration of the calibration standards. Determine the concentration of the analyte in the sample solution from this curve.

HPLC-UV Workflow Diagram



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Caption: HPLC-UV workflow for **8-Fluoro-6-methylquinoline**.

Method Validation Parameters (ICH Q2(R2))

All new analytical methods must be validated to ensure they are fit for purpose.^{[12][13]} The following table summarizes the typical acceptance criteria for an HPLC assay method.

Parameter	Typical Acceptance Criteria	Purpose
Specificity	No interference at the analyte's retention time.	To ensure the signal is solely from the analyte of interest. ^[14]
Linearity (r^2)	≥ 0.999	Demonstrates a proportional relationship between concentration and response. ^[1]
Accuracy	98.0% - 102.0% Recovery	Closeness of the measured value to the true value.
Precision (%RSD)	Repeatability: $\leq 1.0\%$ Intermediate: $\leq 2.0\%$	Measures the method's consistency on the same/different days. ^[12]
Range	80% - 120% of test concentration	The interval providing acceptable accuracy, precision, and linearity.
LOQ ($\mu\text{g/mL}$)	$\sim 1.0 \mu\text{g/mL}$ ($S/N \geq 10$)	The lowest amount that can be quantified with acceptable precision.
Robustness	No significant impact from minor changes (pH, %ACN)	Measures the method's capacity to remain unaffected by small variations.

Method 2: Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is designed for high-sensitivity quantification and definitive identification of **8-Fluoro-6-methylquinoline**, making it suitable for trace analysis or studies in complex matrices.

Principle of the Method

Volatilized samples are separated in a capillary column based on their boiling points and interaction with the stationary phase. The separated compounds then enter a mass spectrometer, where they are ionized (typically by Electron Ionization - EI), fragmented, and detected. For quantification, Selected Ion Monitoring (SIM) is used, where the detector is set to monitor only a few specific mass-to-charge ratio (m/z) ions characteristic of the analyte, providing exceptional sensitivity and selectivity.^{[9][15]}

Experimental Protocol: GC-MS

Instrumentation:

- GC-MS system equipped with an autosampler, a split/splitless injector, and a single quadrupole mass spectrometer.

Reagents and Materials:

- **8-Fluoro-6-methylquinoline** Reference Standard (Certified purity >99%)
- Dichloromethane (DCM, GC Grade or equivalent)
- Helium (99.999% purity)

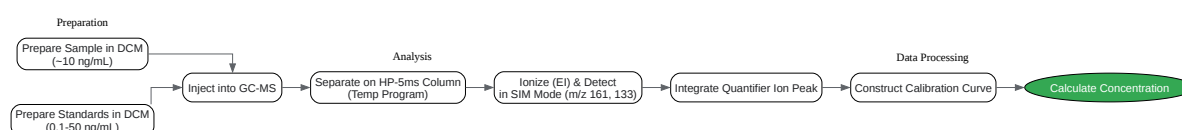
Chromatographic and Spectrometric Conditions:

Parameter	Value	Rationale
Column	HP-5ms, 30 m x 0.25 mm, 0.25 μ m film	A 5% phenyl-methylpolysiloxane column is a robust, general-purpose column suitable for aromatic compounds.
Carrier Gas	Helium @ 1.2 mL/min (constant flow)	Inert carrier gas standard for GC-MS.
Injector Temp.	250 °C	Ensures rapid and complete volatilization of the analyte.
Injection Mode	Splitless (1 μ L)	Maximizes analyte transfer to the column for high sensitivity.
Oven Program	100 °C (hold 1 min), ramp to 280 °C @ 20 °C/min	A temperature ramp ensures good peak shape and separation from solvent and impurities.
MS Transfer Line	280 °C	Prevents condensation of the analyte before entering the ion source.
Ion Source Temp.	230 °C	
Ionization Mode	Electron Ionization (EI) @ 70 eV	Standard ionization technique that produces reproducible fragmentation patterns.
MS Mode	Selected Ion Monitoring (SIM)	Enhances sensitivity and selectivity by monitoring only characteristic ions. [11]
Ions Monitored	m/z 161 (Quantifier), m/z 133 (Qualifier)	m/z 161 is the molecular ion $[M]^+$. m/z 133 corresponds to a likely loss of a C_2H_2 fragment.

Procedure:

- Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of **8-Fluoro-6-methylquinoline** reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with Dichloromethane.
- Calibration Standards (0.1 - 50 ng/mL): Prepare a series of calibration standards by serial dilution of the stock solution with Dichloromethane. The lower concentration range reflects the higher sensitivity of the GC-MS.[11]
- Sample Preparation: Dissolve the sample in Dichloromethane to achieve a final theoretical concentration within the calibration range (e.g., ~10 ng/mL).
- Analysis: Inject the calibration standards followed by the sample solutions into the GC-MS system.
- Quantification: Construct a linear regression curve by plotting the peak area of the quantifier ion (m/z 161) against the concentration of the standards. The qualifier ion (m/z 133) is used for identity confirmation by ensuring a consistent ion ratio.

GC-MS Workflow Diagram



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Caption: GC-MS workflow for **8-Fluoro-6-methylquinoline**.

Comparative Summary of Analytical Methods

Parameter	HPLC-UV	GC-MS	UV-Vis Spectrophotometry
Principle	Chromatographic separation with UV absorbance detection.	Chromatographic separation with mass-based detection.	Measurement of light absorbance in solution.
Selectivity	High	Excellent	Low to Moderate
Sensitivity	Moderate (µg/mL)	High (pg/mL to ng/mL)	Low (µg/mL)
Application	Routine QC, assay, purity in simple matrices.	Trace analysis, impurity ID, complex matrices.	Rapid in-process checks, pure substance assay.
Confirmation	Based on retention time only.	Definitive via mass spectrum and ion ratio.	Based on λ_{max} only.

Conclusion

This application note details two validated, reliable methods for the quantification of **8-Fluoro-6-methylquinoline**. The HPLC-UV method serves as a robust procedure for routine quality control, while the GC-MS method provides the high sensitivity and definitive identification required for more demanding applications. The choice between these methods should be guided by the specific analytical challenge, including the sample matrix, required limits of detection, and the need for structural confirmation. Adherence to the principles of method validation outlined herein will ensure the generation of accurate and defensible analytical data.

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